

1-Nitropyrene Exposure in Human Populations: An In-depth Technical Guide

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Compound of Interest

| | |
|----------------|---------------|
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Introduction

1-Nitropyrene (1-NP) is a nitrated polycyclic aromatic hydrocarbon (nitro-PAH) predominantly formed during the incomplete combustion of diesel fuel.^{[1][2]} It is a ubiquitous environmental contaminant and is considered a marker for exposure to diesel exhaust.^[3] Due to its mutagenic and potential carcinogenic properties, understanding the routes of human exposure to 1-NP is critical for risk assessment and the development of potential therapeutic interventions. This guide provides a comprehensive overview of the primary exposure routes, metabolic pathways, and analytical methodologies for the detection of 1-NP and its metabolites in human populations.

Exposure Routes and Sources

Human exposure to **1-nitropyrene** occurs primarily through inhalation of airborne particulate matter, with minor contributions from ingestion.

Inhalation Exposure

The principal route of human exposure to **1-nitropyrene** is the inhalation of air contaminated with diesel exhaust particles.^{[2][4]} 1-NP is strongly adsorbed to these fine particles, which can penetrate deep into the respiratory tract.

Ambient Air: Concentrations of **1-nitropyrene** in the ambient air vary depending on the proximity to traffic and industrial sources. Urban areas consistently show higher levels than rural locations.

Occupational Settings: Individuals in certain occupations experience significantly higher levels of **1-nitropyrene** exposure. These include diesel mechanics, professional drivers, miners, and other workers in environments with high concentrations of diesel engine emissions.[\[2\]](#)[\[5\]](#)

Ingestion Exposure

While inhalation is the primary route, ingestion of contaminated food can also contribute to the overall body burden of **1-nitropyrene**.

Food Sources: **1-Nitropyrene** has been detected in grilled and smoked meats and fish.[\[6\]](#)[\[7\]](#)[\[8\]](#) The levels can vary depending on the cooking method and the type of fuel used.

Quantitative Data on 1-Nitropyrene Exposure

The following tables summarize the reported concentrations of **1-nitropyrene** in various environmental media and the levels of its metabolites in human urine.

Table 1: **1-Nitropyrene** Concentrations in Ambient and Occupational Air

| Environment | Concentration Range (pg/m ³) | Geographic Location (if specified) | Reference(s) |
|---------------------------------------|--|--|--------------|
| Urban Air | 0.44 - 32 | Cheongju, Republic of Korea; Kanazawa, Japan | [3] |
| Rural Air | 0.0017 ng/m ³ (1.7 pg/m ³) | Not specified | [4] |
| Occupational (Miners) | 3 - 42,200 | Not specified | [3] |
| Occupational (Underground Metal Mine) | 4.4 - 65 | Not specified | [5] |
| Occupational (Taxi Drivers) | Not specified, but higher than non-occupationally exposed | Shenyang, China | [9] |
| Occupational (Various DE exposures) | 0.012 - 1.2 ng/m ³ (12 - 1200 pg/m ³) | Not specified | [4] |

Table 2: **1-Nitropyrene** in Diesel Exhaust

| Source | Concentration Range | Reference(s) |
|--|---|--------------|
| Diesel Exhaust Particulate Matter | 0.080 - 17 µg/g of acetone extractable matter | [4] |
| Heavy-duty diesel engines (1995-1997 models) | 4.7 - 2171 ng/hp-h | [2] |
| Light-duty passenger cars (1978-1982 models) | 3.9 - 14.2 µg/g of total suspended fraction | [2] |

Table 3: Urinary Metabolites of **1-Nitropyrene** in Human Populations

| Population | Metabolite(s) | Mean Concentration (pmol/mol creatinine) | Reference(s) |
|--|---|--|----------------------|
| Healthy, non-occupationally exposed | 6-hydroxy-N-acetyl-1-aminopyrene (6-OHNAAP) | 117 | [10] |
| Healthy, non-occupationally exposed | 8-hydroxy-N-acetyl-1-aminopyrene (8-OHNAAP) | 109 | [10] |
| Healthy, non-occupationally exposed | 6-hydroxy-1-nitropyrene (6-OHNP) | 203 | [10] |
| Healthy, non-occupationally exposed | 8-hydroxy-1-nitropyrene (8-OHNP) | 137 | [10] |
| US-Mexico border commuters (higher exposure) | 8-OHNP and 8-OHNAAP | Two- to threefold higher than non-commuters | [11] |
| Taxi Drivers (occupational exposure) | 6-OHNP, 8-OHNP, 8-OHNAAP | Greater than non-occupationally exposed subjects | [9] |

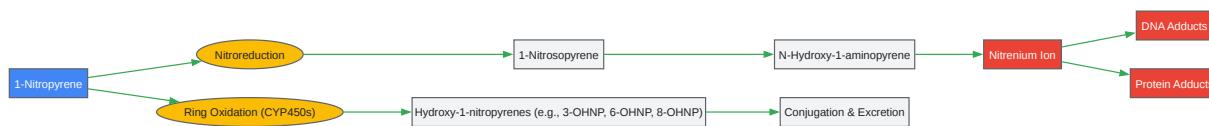
Metabolism and Toxicological Pathways

Once absorbed, **1-nitropyrene** undergoes extensive metabolic activation, primarily in the liver, by cytochrome P450 (CYP) enzymes. This metabolic process can lead to the formation of reactive intermediates that can bind to cellular macromolecules, such as DNA and proteins, and induce oxidative stress.

Metabolic Activation Pathway

The metabolism of **1-nitropyrene** can proceed through two main pathways: nitroreduction and ring oxidation.

- Nitroreduction: This pathway is considered the primary route for the genotoxic effects of 1-NP. It involves the reduction of the nitro group to a nitroso intermediate, followed by further reduction to a hydroxylamine and ultimately to an amine. The hydroxylamine intermediate can be esterified to form a reactive nitrenium ion that readily binds to DNA, forming adducts.
- Ring Oxidation: CYP enzymes, particularly from the CYP1A, CYP2A, and CYP3A families, can hydroxylate the aromatic rings of **1-nitropyrene** to form various hydroxy-**1-nitropyrene** metabolites.^{[1][12][13]} These metabolites can be further conjugated and excreted.

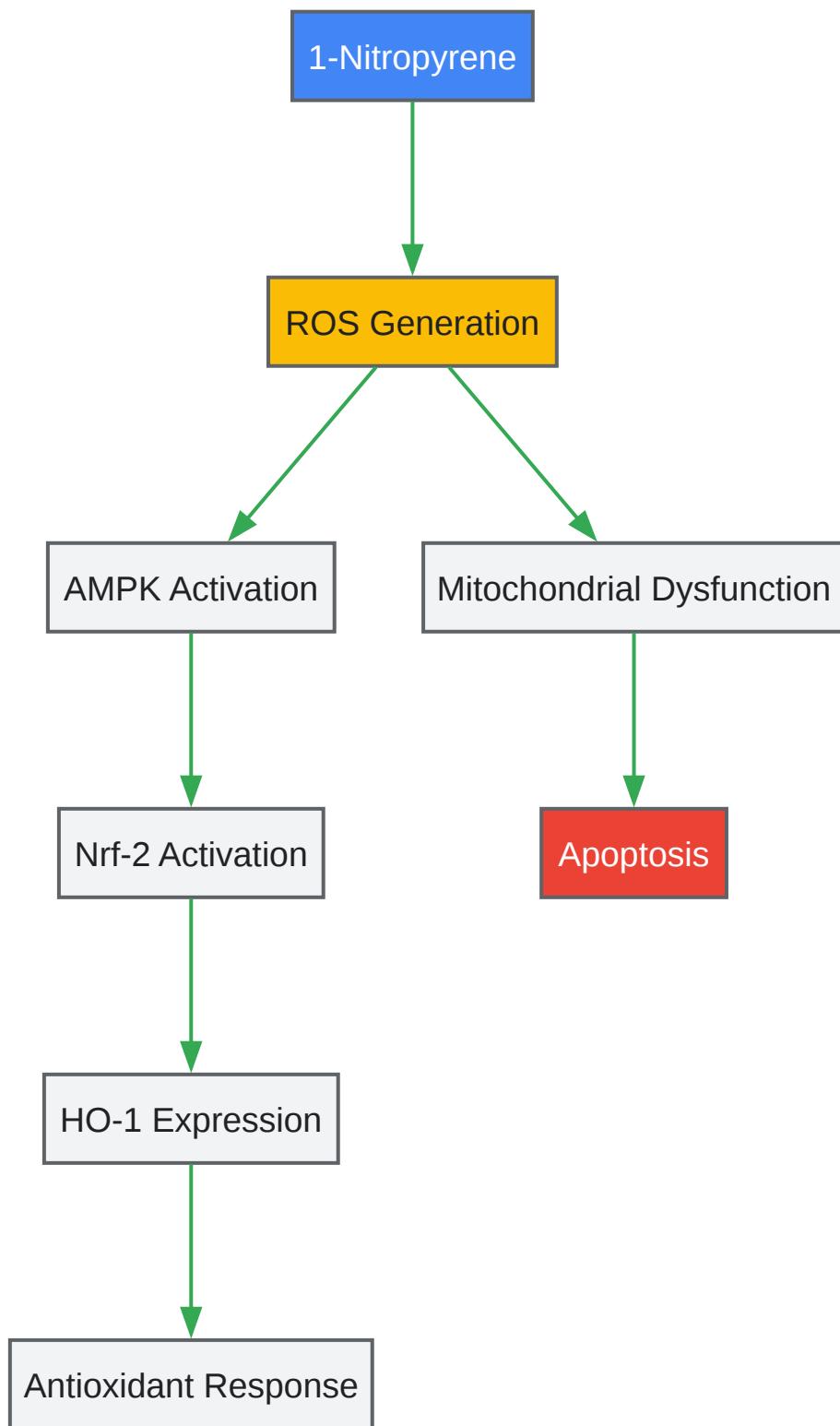


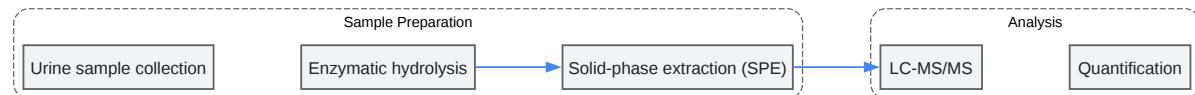
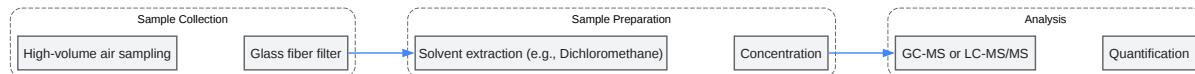
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Metabolic activation pathway of **1-nitropyrene**.

Oxidative Stress Signaling Pathway

Exposure to **1-nitropyrene** has been shown to induce the generation of reactive oxygen species (ROS), leading to oxidative stress and apoptosis in cells.^{[14][15][16][17]} One of the key signaling pathways involved is the AMPK/Nrf-2/HO-1 pathway.





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